

Proper Disposal of 1- Phenylcyclobutanecarbonitrile: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *1-Phenylcyclobutanecarbonitrile*

Cat. No.: *B076354*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **1-Phenylcyclobutanecarbonitrile** (CAS No. 14377-68-5), a non-halogenated organic compound. Adherence to these procedures is critical for ensuring laboratory safety, environmental compliance, and building a culture of safety.

Immediate Safety and Hazard Profile

1-Phenylcyclobutanecarbonitrile is classified as a harmful substance. It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a chemical fume hood.

Hazard Classification:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)
- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)

Personal Protective Equipment (PPE) Summary

PPE Category	Specification	Purpose
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber)	To prevent skin contact and absorption.
Eye Protection	Safety goggles or face shield	To protect eyes from splashes and airborne particles.
Skin and Body	Laboratory coat	To protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area or chemical fume hood	To prevent inhalation of vapors. A respirator may be needed for large spills.

Step-by-Step Disposal Protocol

The disposal of **1-Phenylcyclobutanecarbonitrile** must be managed as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

- Waste Segregation:
 - Collect all waste containing **1-Phenylcyclobutanecarbonitrile**, including the pure compound, solutions, and contaminated materials (e.g., pipette tips, weighing paper), in a dedicated and compatible hazardous waste container.
 - This compound should be classified as non-halogenated organic waste.^[2] Do not mix it with halogenated solvents or other incompatible waste streams.^[3]
- Container Labeling:
 - Clearly label the waste container with the words "Hazardous Waste".^{[4][5]}
 - The label must include the full chemical name: **1-Phenylcyclobutanecarbonitrile**, and its CAS Number: 14377-68-5.
 - Indicate the primary hazards (e.g., Toxic, Irritant).

- Include the date when waste was first added to the container and the name of the generating laboratory or researcher.[4]
- Waste Storage:
 - Keep the waste container tightly sealed except when adding waste.[4][5][6]
 - Store the sealed and labeled waste container in a designated, well-ventilated hazardous waste accumulation area within the laboratory.[4]
 - It is best practice to use secondary containment (e.g., a larger, chemically resistant bin) to contain any potential leaks.[3]
 - Do not accumulate more than 55 gallons of hazardous waste or one quart of acutely hazardous waste in a satellite accumulation area.[3][7]
- Disposal Request:
 - Once the waste container is full (no more than 90% capacity) or is no longer needed, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[6]
 - Follow your institution's specific procedures for requesting a waste pickup.

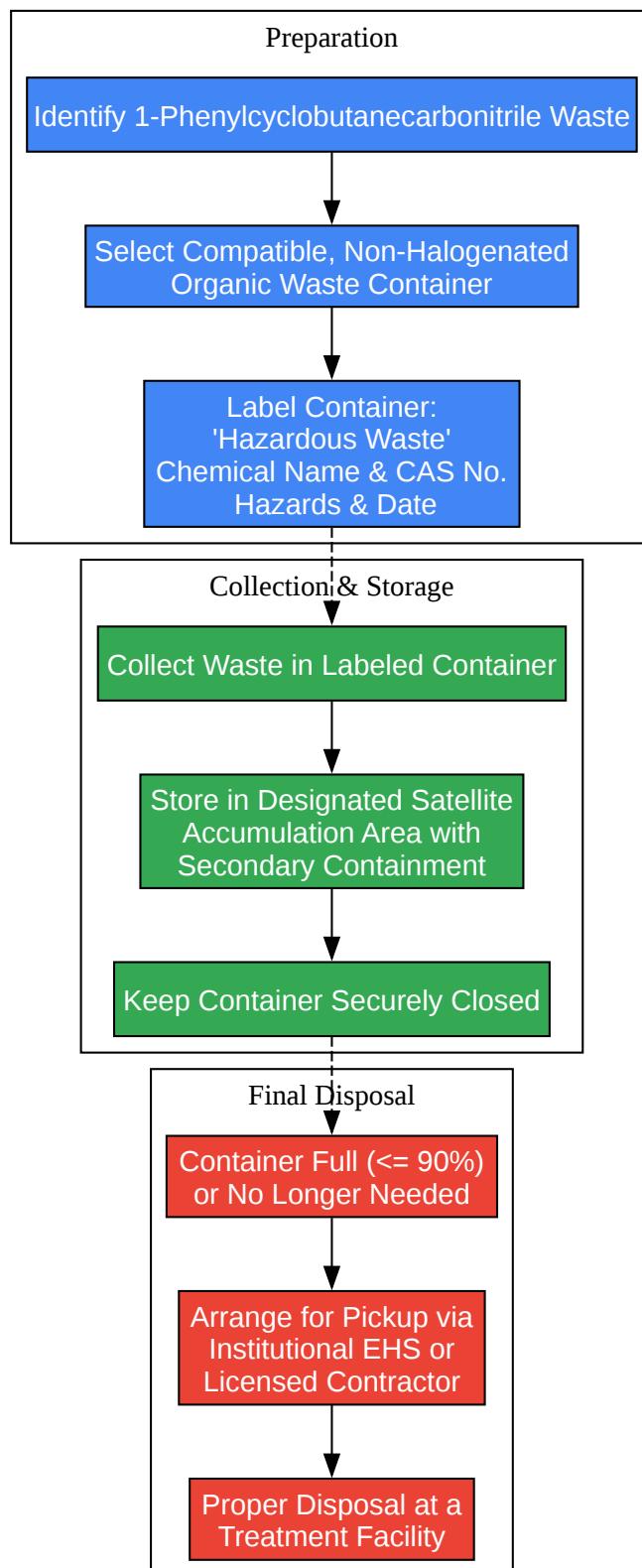
Emergency Procedures

- Spills: In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the designated hazardous waste container. For large spills, evacuate the area and contact your institution's EHS department immediately.
- Exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.

- Inhalation: Move the affected person to fresh air.

Seek medical attention if irritation or other symptoms persist.

Disposal Workflow Diagram



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Caption: Disposal workflow for **1-Phenylcyclobutanecarbonitrile**.

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